

Part 1: Physicochemical Profile & Solubility Landscape

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Compound of Interest

Compound Name: *tert-Butyl 4-chloro-1H-indazole-1-carboxylate*

Cat. No.: *B11859694*

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Compound Identity:

- Systematic Name: **tert-Butyl 4-chloro-1H-indazole-1-carboxylate**
- Molecular Formula: $C_{12}H_{13}ClN_2O_2$
- Molecular Weight: 252.69 g/mol
- Physical State: Typically a white to off-white crystalline solid.
- Lipophilicity (LogP): ~3.5 (Estimated). The Boc group significantly increases lipophilicity compared to the parent 4-chloroindazole.

Solubility Matrix

The following table categorizes solvents based on their utility in reaction chemistry and purification for this specific scaffold.

Solvent Class	Specific Solvents	Solubility Rating	Operational Notes
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent (>100 mg/mL)	Primary Choice. Ideal for reactions and transfers. High solubility allows for concentrated reaction mixtures.
Polar Aprotic	THF, 2-MeTHF, Ethyl Acetate	Good to Excellent	Standard Workup. 2-MeTHF is preferred for process chemistry due to easier phase separation with water.
High Dipole Aprotic	DMSO, DMF, DMAc	High	Reaction Only. Soluble, but difficult to remove. Use only when nucleophilic aromatic substitution (S_NAr) requires elevated temperatures.
Alcohols	Methanol, Ethanol, Isopropanol	Moderate	Crystallization Risk. Solubility increases sharply with temperature. Warning: Prolonged heating in alcohols with base can lead to Boc-deprotection or transesterification.

Alkanes	Hexanes, Heptane, Cyclohexane	Poor (<1 mg/mL)	Antisolvent. Essential for precipitation and recrystallization. Used to crash out the product from DCM or EtOAc solutions.
Aqueous	Water, Brine	Insoluble	Immiscible. The compound is highly hydrophobic. Aqueous washes are safe and effective for removing inorganic salts.

Part 2: Experimental Protocols

Protocol A: Rapid Solubility Validation (The "Dissolution Ladder")

Purpose: To determine the precise saturation point for a specific batch, accounting for potential polymorph differences.

- Preparation: Weigh 50 mg of 1-Boc-4-chloroindazole into a 4 mL glass vial.
- Titration: Add the target solvent in 100 μ L increments at room temperature (25°C).
- Agitation: Vortex for 30 seconds after each addition.
- Observation:
 - Clear Solution: Soluble.^[1]^[2] Calculate concentration ().
 - Turbid/Solid Persists: Continue addition.
- Thermal Stress (Optional): If insoluble at 1 mL (50 mg/mL), heat to 40°C. If it dissolves, the solvent is a candidate for recrystallization.

Protocol B: Purification via Solvent/Antisolvent Precipitation

Context: This is the standard method to purify the intermediate after Boc-protection of 4-chloroindazole, removing unreacted starting material and reagents.

- Dissolution: Dissolve the crude residue in the minimum amount of DCM (approx. 2-3 mL per gram of substrate). Ensure the solution is homogeneous.
- Filtration: Filter through a 0.45 μm PTFE syringe filter to remove inorganic salts (e.g., DMAP salts, TEA·HCl).
- Antisolvent Addition: While stirring rapidly, slowly add Hexanes (or Heptane) dropwise.
 - Ratio Target: 1:3 to 1:5 (DCM:Hexanes).
- Nucleation: A white precipitate should form. If an oil forms ("oiling out"), add a seed crystal or scratch the glass surface.
- Aging: Cool the slurry to 0°C for 30 minutes to maximize recovery.
- Isolation: Filter the solid and wash with cold Hexanes.

Part 3: Critical Stability & Handling Logic

The "Boc-Lability" Factor While 1-Boc-4-chloroindazole is robust under neutral and basic conditions, the solubility workflow must account for the Boc group's acid sensitivity.

- Avoid Acidic Solvents: Never use acetic acid or unbuffered chloroform (which may contain HCl) for storage.
- Thermal Limits: In high-boiling solvents like DMSO or Toluene, avoid temperatures >80°C for prolonged periods, as thermal de-Boc (isobutylene extrusion) can occur.

Visualizing the Workflow

The following diagram illustrates the decision logic for solvent selection based on the process stage.



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Caption: Decision matrix for solvent selection distinguishing between high-thermal reaction requirements and purification pathways.

References

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